

# Application Notes and Protocols for Oral Administration of RO4938581 in Mice

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## Compound of Interest

Compound Name: RO 4938581

Cat. No.: B1680693

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These application notes provide a comprehensive overview of the oral administration and dosage of RO4938581 in mice, based on available preclinical research. This document details the mechanism of action, established dosages for cognitive enhancement and safety assessment, and protocols for vehicle preparation and administration.

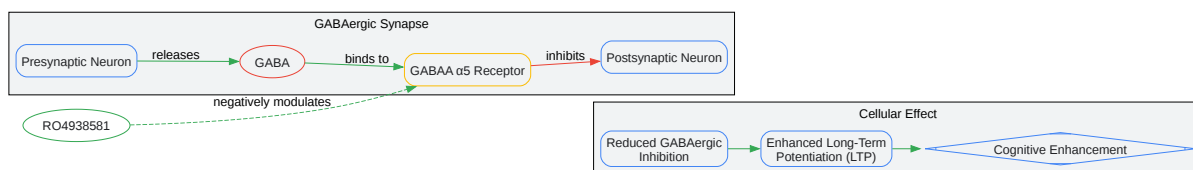
## Introduction

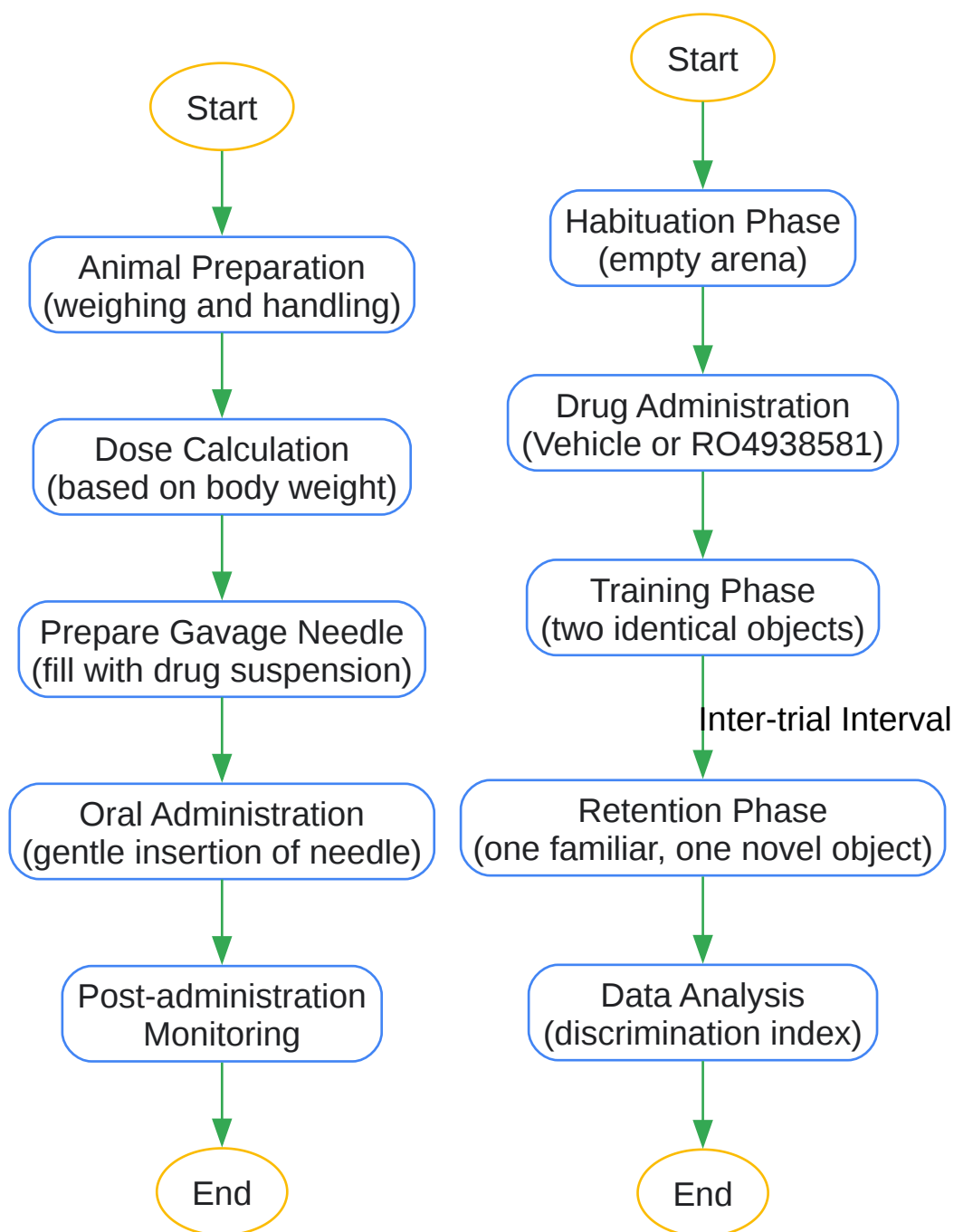
RO4938581 is a potent and selective inverse agonist of the GABAA  $\alpha 5$  subunit-containing receptors.<sup>[1][2]</sup> These receptors are primarily expressed in the hippocampus, a brain region crucial for learning and memory. By selectively modulating these receptors, RO4938581 has been investigated as a potential cognitive enhancer. Preclinical studies in mice have demonstrated its efficacy in models of cognitive impairment and its favorable safety profile.

## Mechanism of Action

RO4938581 acts as a negative allosteric modulator at the benzodiazepine binding site of GABAA receptors containing the  $\alpha 5$  subunit. This action reduces the inhibitory effect of GABA at these specific synapses, leading to an enhancement of neuronal activity in the hippocampus, which is believed to be the basis for its pro-cognitive effects.

Below is a diagram illustrating the signaling pathway affected by RO4938581.





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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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